

Troubleshooting weak fluorescence signal with Dibromofluorescein

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Compound of Interest

Compound Name: *Dibromofluorescein*

Cat. No.: *B1618816*

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Technical Support Center: Dibromofluorescein

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve issues with weak fluorescence signals when using **Dibromofluorescein**.

Frequently Asked Questions (FAQs)

Q1: What is **Dibromofluorescein** and what are its basic properties?

Dibromofluorescein (4',5'-**Dibromofluorescein**) is a fluorescent dye belonging to the xanthene family, often used for labeling biomolecules, as a pH indicator, and in histological staining.^[1] It is typically an orange or red powder.^[2] Key properties are summarized in the table below.

Q2: What are the optimal excitation and emission wavelengths for **Dibromofluorescein**?

There is some variability in the reported spectral properties of **Dibromofluorescein**, which can be influenced by the solvent and pH. One source indicates an absorption maximum at 370 nm and an emission maximum at 480 nm, while another reports a peak emission at 517 nm with excitation at 494 nm.^[2] A maximum absorbance (λ_{max}) at 450 nm has also been noted.^[1]

Recommendation: Due to this variability, it is crucial to experimentally determine the optimal excitation and emission settings for your specific instrumentation and experimental conditions.

Start with the settings for the parent compound, fluorescein (excitation ~490-495 nm, emission ~515-520 nm), and optimize from there.[3]

Q3: How does pH affect the fluorescence of **Dibromofluorescein**?

Like its parent compound fluorescein, the fluorescence intensity of **Dibromofluorescein** is highly dependent on pH.[3] The signal is significantly weaker in acidic environments and strongest in neutral to alkaline conditions (pH 8-10).[2][3] It can act as a colorimetric pH indicator, appearing yellow at low pH and turning pink or red in alkaline solutions.[2]

Q4: How should I store **Dibromofluorescein**?

Dibromofluorescein powder should be stored at room temperature, protected from light.[1] Solutions should be stored in the dark, preferably at 4°C for short-term use or frozen for long-term storage to prevent degradation.

Data Presentation

Table 1: Physicochemical Properties of 4',5'-**Dibromofluorescein**

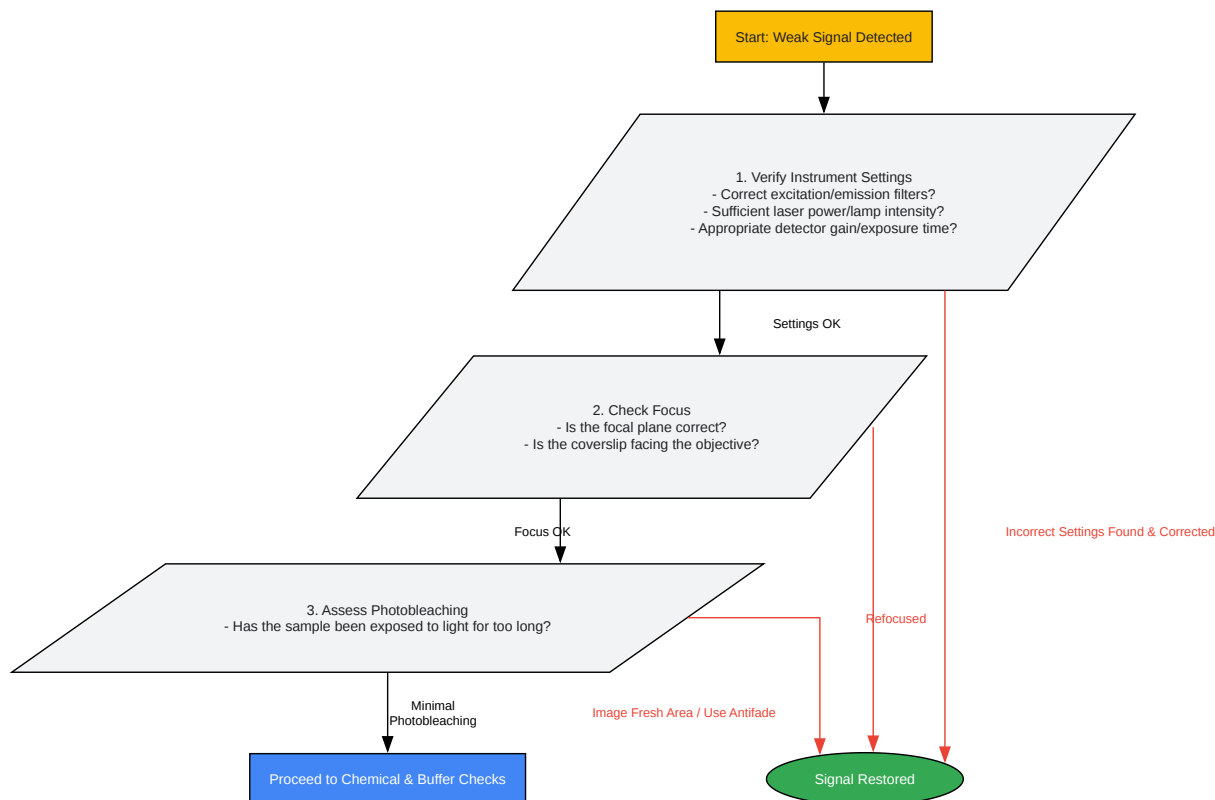
Property	Value	References
Molecular Formula	C ₂₀ H ₁₀ Br ₂ O ₅	[1][2]
Molecular Weight	490.10 g/mol	[1][4]
Synonyms	4',5'-Dibromofluorescein, Solvent Red 72, Eosinic Acid	[1][2][4]
Appearance	Orange or red powder	[2]
Melting Point	270-273 °C	[1][5]
Solubility	Slightly soluble in water; soluble in ethanol and acetone	[2][6]
Reported λ _{max} (Absorbance)	370 nm, 450 nm, 494 nm	[1][2]
Reported λ _{em} (Emission)	480 nm, 517 nm	[2]

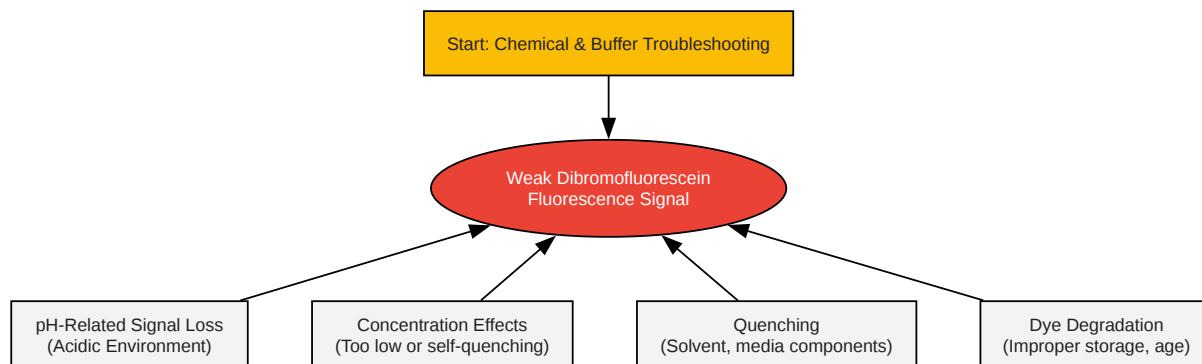
Troubleshooting Guide: Weak Fluorescence Signal

Use the following guide to diagnose and resolve issues related to a weak or non-existent signal from **Dibromofluorescein**.

Q5: My **Dibromofluorescein** signal is very weak or absent. What should I check first?

Start by verifying your instrument settings and the physical state of your sample. Often, the issue is not with the dye's chemistry but with the imaging setup or sample preparation.





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